

Hydroxylamine sulfate safety data sheet (SDS) and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hydroxylamine sulfate**

Cat. No.: **B7799304**

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Hydroxylamine Sulfate: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Hydroxylamine sulfate is a powerful reducing agent used in various laboratory and industrial applications, including organic synthesis, photography, and the production of polymers. However, its utility is matched by significant health and safety hazards. This guide provides an in-depth overview of the safety data and handling precautions necessary for the safe use of this compound in a professional research environment.

Section 1: Hazard Identification and Classification

Hydroxylamine sulfate $[(\text{NH}_3\text{OH})_2\text{SO}_4]$ is classified as a hazardous substance under the Globally Harmonized System (GHS). It is crucial to understand its multifaceted hazard profile before handling.

- Primary Hazards: The compound is corrosive to metals, harmful if swallowed or in contact with skin, causes severe skin and eye irritation, and may cause an allergic skin reaction.[\[1\]](#) [\[2\]](#)[\[3\]](#)
- Chronic Health Effects: It is suspected of causing cancer (Carcinogenicity Category 2) and may cause damage to organs, particularly the blood, through prolonged or repeated

exposure (STOT RE Category 2).[1][2][4]

- Environmental Hazards: It is very toxic to aquatic life with long-lasting effects.[1][5]

GHS Hazard Statements: H290, H302+H312, H315, H317, H319, H351, H373, H410.[1][2]

Section 2: Quantitative Toxicity and Physicochemical Data

Quantitative data provides a clearer perspective on the substance's properties and acute toxicity. This information is essential for risk assessments.

Property	Value	Source(s)
Molecular Formula	$(\text{NH}_3\text{OH})_2\text{SO}_4$ / $\text{H}_8\text{N}_2\text{O}_6\text{S}$	[2][6]
Molar Mass	164.1 g/mol	[6]
Appearance	Colorless to white crystalline solid	[7]
Melting Point	Decomposes at $\sim 170^\circ\text{C}$ (338°F)	[7]
LD50 Oral (Rat)	842 mg/kg	[3][4]
LD50 Dermal (Rabbit)	1500 - 2000 mg/kg	[4][8]
Aquatic Toxicity (Fish, LC50)	3.2 - 7.3 mg/L / 96h	[9]
Aquatic Toxicity (Algae, EC50)	0.72 mg/L / 72h	[5][9]

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure safety.

Engineering Controls:

- Ventilation: Always handle **hydroxylamine sulfate** within a certified chemical fume hood to prevent inhalation of dust.[4][10] Local exhaust ventilation is critical.[10]
- Grounding: Use proper grounding procedures for containers and receiving equipment to avoid static electricity discharge.[2][10]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][6]
- Hand Protection: Wear chemically resistant gloves, such as Butyl or Nitrile rubber.[7] Always inspect gloves prior to use.
- Body Protection: A lab coat or a chemical-resistant apron is required. For large-scale operations or spill response, a full chemical suit may be necessary.[11][12]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges must be worn.[12]

Storage Requirements:

- Store in a cool, dry, well-ventilated area, away from heat sources and incompatible materials. [11]
- Keep containers tightly sealed to prevent contact with moisture, as it is hygroscopic.[9][11]
- Store in original, corrosive-resistant containers.[2][6] Do not store in metal containers.
- Store away from strong oxidizing agents, bases, metals, and metal salts.[7][8]

Section 4: Emergency Procedures and Experimental Protocols

Rapid and correct response during an emergency is critical. All personnel must be trained on these procedures.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15-30 minutes, lifting the upper and lower eyelids.[7][11] Remove contact lenses if possible. Seek immediate medical attention.[7][13]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with plenty of soap and water.[7][13] Seek immediate medical attention.[7]
- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7][11]
- Ingestion: Do NOT induce vomiting.[11] Rinse the mouth with water. Seek immediate medical attention.[2][11]

Experimental Protocol: Spill Cleanup

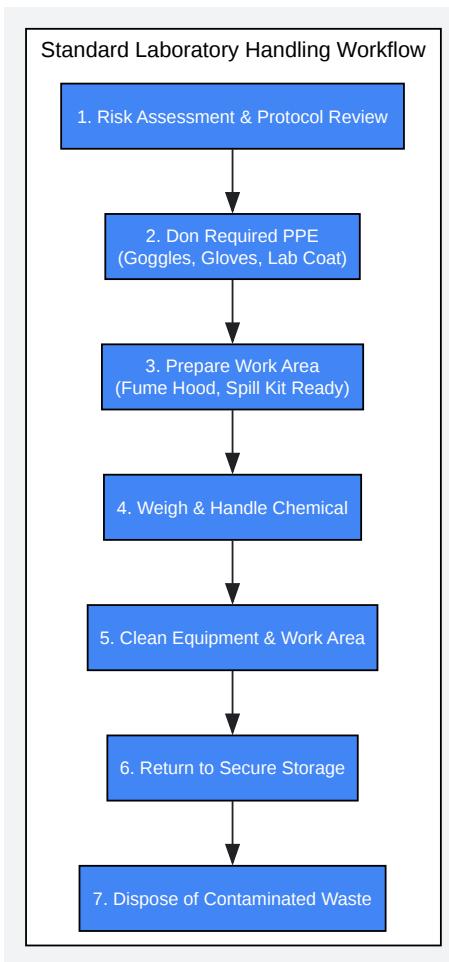
This protocol outlines the steps for managing a minor spill (<5g) of solid **hydroxylamine sulfate** in a laboratory setting. For major spills, evacuate the area and contact emergency services.[11]

- Evacuate and Secure: Immediately alert others in the area and evacuate non-essential personnel. Secure and control access to the spill area.[7]
- Don PPE: Wear appropriate PPE, including a respirator, chemical-resistant gloves, safety goggles, a face shield, and a lab coat or suit.[11]
- Contain Spill: Prevent the powder from becoming airborne. Do not use water directly on the spill.[7] Cover the spill with a dry, inert absorbent material like sand or vermiculite.[11]
- Collect Material: Using non-sparking tools, carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal.[7][11] Avoid generating dust.[11]
- Decontaminate Area: Once the solid is removed, decontaminate the spill area with a suitable neutralizing agent (consult your institution's safety office for recommendations) or soap and water, being careful to prevent runoff into drains.[11]
- Dispose of Waste: All contaminated materials, including PPE, must be sealed in a labeled hazardous waste container for disposal according to institutional and local regulations.[7][11]

- Report: Report the incident to the laboratory supervisor and the institutional safety office.

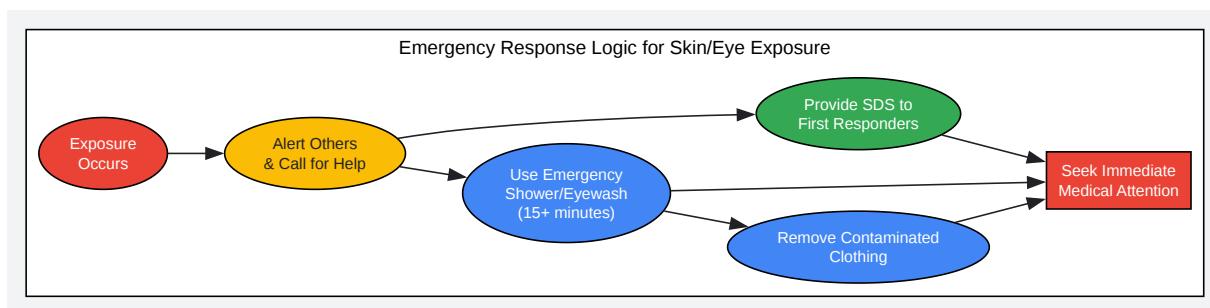
Section 5: Visualized Safety Workflows

The following diagrams illustrate key logical workflows for handling and responding to incidents involving **hydroxylamine sulfate**.



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Caption: A logical workflow for the routine handling of **hydroxylamine sulfate** in a research setting.



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Caption: Decision and action flow for responding to personal exposure to **hydroxylamine sulfate**.

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- To cite this document: BenchChem. [Hydroxylamine sulfate safety data sheet (SDS) and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799304#hydroxylamine-sulfate-safety-data-sheet-sds-and-handling-precautions>]

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